

MPP dihydrochloride solubility problems and solutions

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Compound of Interest		
Compound Name:	MPP dihydrochloride	
Cat. No.:	B560231	Get Quote

MPP Dihydrochloride Technical Support Center

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **MPP dihydrochloride**.

Frequently Asked Questions (FAQs)

Q1: What is MPP dihydrochloride and what is its primary mechanism of action?

MPP dihydrochloride (Methyl-piperidino-pyrazole dihydrochloride) is a potent and selective antagonist of the Estrogen Receptor Alpha (ER α).[1][2][3] It exhibits over 200-fold selectivity for ER α compared to Estrogen Receptor Beta (ER β).[1][3] Its primary mechanism of action is to block the binding of estrogen to ER α , thereby inhibiting estrogen-mediated signaling pathways. This makes it a valuable tool for studying the role of ER α in various physiological and pathological processes, including cancer.

Q2: Is MPP dihydrochloride the same as MPP+?

No, this is a critical point of distinction to avoid experimental errors.

 MPP dihydrochloride is a selective ERα antagonist. Its chemical formula is C₂₉H₃₁N₃O₃·2HCl.



• MPP+ (1-methyl-4-phenylpyridinium) is a neurotoxin that induces a Parkinson's disease-like syndrome in animal models. It is the toxic metabolite of MPTP (1-methyl-4-phenyl-1,2,3,6-tetrahydropyridine). MPP+ exerts its toxicity by inhibiting Complex I of the mitochondrial electron transport chain.

It is crucial to ensure you are using the correct compound for your intended application.

Troubleshooting Guide: Solubility Issues Problem: Difficulty Dissolving MPP Dihydrochloride

Users may encounter issues with achieving complete dissolution of **MPP dihydrochloride**, leading to particulate matter or lower than expected concentrations.

Solution: Recommended Solvents and Procedures

The solubility of **MPP dihydrochloride** can vary slightly between batches, potentially due to its hydration state. Always refer to the batch-specific information on the Certificate of Analysis (CoA) if available.

Solubility Data Summary:



Solvent	Maximum Concentration (Vendor Data)	Notes
DMSO	≥20 mg/mL, 50 mg/mL (92.16 mM), 54.25 mg/mL (100 mM)	The most common and recommended solvent. Use fresh, high-quality DMSO as it can absorb moisture, which may reduce solubility.
Water	Insoluble, ≥5 mg/mL, ≥13 mg/mL	Solubility in aqueous solutions is limited and can be inconsistent. Direct dissolution in water is not recommended for high concentration stock solutions.
Ethanol	Insoluble	Not a recommended solvent.
DMF	14 mg/mL	An alternative organic solvent.
DMF:PBS (pH 7.2) (1:8)	0.11 mg/mL	Demonstrates very low solubility in aqueous buffers, even with a co-solvent.

Experimental Protocols: Preparing Stock Solutions

Protocol 1: High-Concentration Stock Solution in DMSO

This protocol is suitable for most in vitro applications.

- Weighing: Accurately weigh the desired amount of MPP dihydrochloride powder in a sterile microcentrifuge tube.
- Solvent Addition: Add the calculated volume of fresh, anhydrous DMSO to achieve the target concentration (e.g., 10 mM, 50 mM, or 100 mM).
- Dissolution: Vortex the solution thoroughly. Gentle warming (e.g., in a 37°C water bath) and sonication can aid dissolution if particulates are observed.



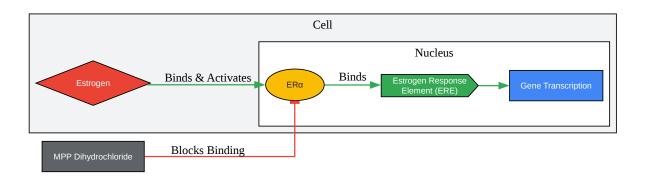
 Storage: Once fully dissolved, aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles. Store at -20°C for up to one month or -80°C for up to a year.
 For optimal results, it is recommended to prepare and use solutions on the same day if possible.

Protocol 2: Preparation of Working Solutions for Cell Culture

- Thawing: Thaw a single aliquot of the DMSO stock solution at room temperature.
- Dilution: Serially dilute the stock solution in your cell culture medium to the desired final
 concentration. Ensure the final concentration of DMSO in the culture medium is low (typically
 <0.1%) to avoid solvent-induced cytotoxicity.
- Application: Add the final working solution to your cell cultures immediately.

Signaling Pathway Diagrams

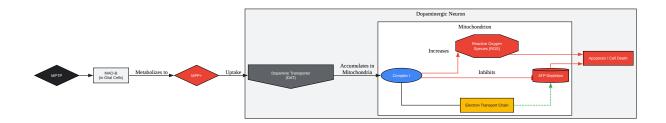
To clarify the distinct mechanisms of action, the following diagrams illustrate the signaling pathways for both **MPP dihydrochloride** and MPP+.



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Caption: MPP dihydrochloride acts as an ERa antagonist.





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Caption: MPP+ toxicity pathway in dopaminergic neurons.

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